

In-depth Technical Guide: Physicochemical Properties of trans-2-Undecenoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Undecenoic Acid

CAS No.: 4189-02-0

Cat. No.: B1234553

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides the fundamental physicochemical properties of trans-**2-Undecenoic acid**, a key molecule in various research and development applications. The data presented herein is essential for experimental design, formulation, and synthesis activities.

Quantitative Physicochemical Data

The core molecular properties of trans-**2-Undecenoic acid** are summarized in the table below. This data is foundational for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C ₁₁ H ₂₀ O ₂ [1] [2]
Molecular Weight	184.28 g/mol [1] [2] [3]
CAS Number	15790-94-0 [1] [2] [3] [4]

Compound Identification

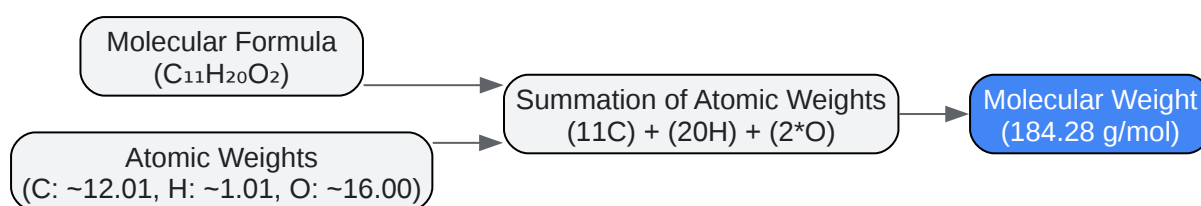
- Systematic Name: (2E)-2-Undecenoic acid[5]
- Synonyms: (E)-Undec-2-enoic acid, trans-2-Undecylenic acid[2][6]

trans-2-Undecenoic acid is an α,β -unsaturated monocarboxylic acid.[7] Its structure consists of an eleven-carbon chain with a carboxylic acid group and a trans double bond between the second and third carbon atoms.[5]

Note on Experimental Protocols and Signaling Pathways: The information provided in this guide pertains to the intrinsic physicochemical properties of the trans-2-Undecenoic acid molecule. As such, detailed experimental protocols for its synthesis or analysis and diagrams of signaling pathways are beyond the scope of this specific topic. These would be relevant in the context of its biological activity or specific applications, which are not the subject of this guide.

Logical Relationship of Molecular Properties

The molecular formula and weight are intrinsically linked. The workflow below illustrates the logical derivation of the molecular weight from the molecular formula.



[Click to download full resolution via product page](#)

Derivation of Molecular Weight from Formula

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. scbt.com \[scbt.com\]](#)
- [2. trans-2-Undecenoic acid - MedChem Express \[bioscience.co.uk\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. trans-2-undecenoic acid \[webbook.nist.gov\]](#)
- [5. CAS 15790-94-0: trans-2-Undecenoic acid | CymitQuimica \[cymitquimica.com\]](#)
- [6. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [7. 2-Undecenoic Acid | C11H20O2 | CID 5282728 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of trans-2-Undecenoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1234553/docs#in-depth-technical-guide-physicochemical-properties-of-trans-2-undecenoic-acid\]](https://www.benchchem.com/product/b1234553/docs#in-depth-technical-guide-physicochemical-properties-of-trans-2-undecenoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check